

Personal protective equipment for handling 1,2-Dibromopentane

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Compound of Interest

Compound Name: 1,2-Dibromopentane

Cat. No.: B1585501

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Essential Safety and Handling Guide for 1,2-Dibromopentane

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: A specific Safety Data Sheet (SDS) for **1,2-Dibromopentane** is not readily available. The following guidance is based on the safety data for structurally similar compounds, such as 1,4-Dibromopentane and 1,5-Dibromopentane, and general principles for handling halogenated hydrocarbons. It is imperative to handle **1,2-Dibromopentane** with extreme caution and assume it possesses significant hazards.

This document provides immediate, essential safety and logistical information for handling **1,2-Dibromopentane**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans to ensure laboratory safety.

Hazard Identification and Personal Protective Equipment

Based on data from analogous compounds, **1,2-Dibromopentane** is expected to be harmful if swallowed, cause skin irritation, and serious eye irritation.^{[1][2]} Halogenated hydrocarbons as a class of compounds can also have toxic properties. Therefore, stringent safety measures are mandatory.

Personal Protective Equipment (PPE) Summary

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Tight-sealing, compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[3][4][5]
Face Shield	To be worn in addition to safety goggles, especially when handling larger quantities or during procedures with a high risk of splashing.	
Hand Protection	Chemical Resistant Gloves	Due to the lack of specific data for 1,2-Dibromopentane, double gloving with nitrile gloves may be considered for splash protection only, and gloves must be changed immediately upon contamination. For extended contact, consult with a safety professional and consider gloves made from materials like Viton® or laminate film, which generally offer better resistance to halogenated hydrocarbons. Always inspect gloves for integrity before use.
Body Protection	Laboratory Coat	Flame-retardant, fully buttoned.
Chemical Apron	Recommended when handling significant quantities.	
Respiratory Protection	Chemical Fume Hood	All handling of 1,2-Dibromopentane must be performed within a certified chemical fume hood.[3]

Respirator

For situations where a fume hood is not available or in case of a spill, a NIOSH-approved respirator with organic vapor cartridges is necessary.[\[2\]](#)

Operational Plan: Step-by-Step Handling Procedure

Pre-Handling Checklist:

- Ensure a certified chemical fume hood is operational.
- Verify that an eyewash station and safety shower are accessible and unobstructed.[\[3\]](#)[\[4\]](#)
- Confirm availability of all required PPE in the correct sizes.
- Have spill control materials (e.g., inert absorbent such as sand, silica gel, or universal binder) readily available.[\[1\]](#)[\[4\]](#)

Handling Protocol:

- Donning PPE: Before entering the designated handling area, put on a lab coat, safety goggles, a face shield, and appropriate chemical-resistant gloves.
- Working in a Fume Hood: Conduct all transfers, dilutions, and reactions involving **1,2-Dibromopentane** inside a certified chemical fume hood to prevent inhalation of vapors.
- Avoiding Contamination: Use dedicated glassware and utensils. Avoid contact with skin and eyes.[\[4\]](#) Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Heating: If heating is required, use a well-controlled heating mantle or oil bath. Avoid open flames, as **1,2-Dibromopentane** is a combustible liquid.[\[1\]](#)
- Storage: Store **1,2-Dibromopentane** in a tightly closed container in a dry, cool, and well-ventilated area, away from heat, sparks, and open flames.[\[1\]](#)[\[4\]](#) It should be stored separately from strong oxidizing agents and strong bases.[\[4\]](#)

Disposal Plan

All waste containing **1,2-Dibromopentane** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.^[1]

Waste Segregation and Collection:

- Liquid Waste: Collect all liquid waste containing **1,2-Dibromopentane** in a dedicated, properly labeled, and sealed hazardous waste container.
- Solid Waste: Contaminated solid waste (e.g., gloves, absorbent pads, pipette tips) should be collected in a separate, clearly labeled hazardous waste container.

Spill Management:

- Evacuate: In case of a spill, immediately evacuate the area and restrict access.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Absorb: For small spills, use an inert absorbent material (e.g., sand, silica gel).^{[1][4]} Do not use combustible materials like paper towels.
- Collect: Carefully collect the absorbed material and place it in a designated hazardous waste container.
- Decontaminate: Clean the spill area with an appropriate solvent, and collect the cleaning materials as hazardous waste.

First Aid Measures

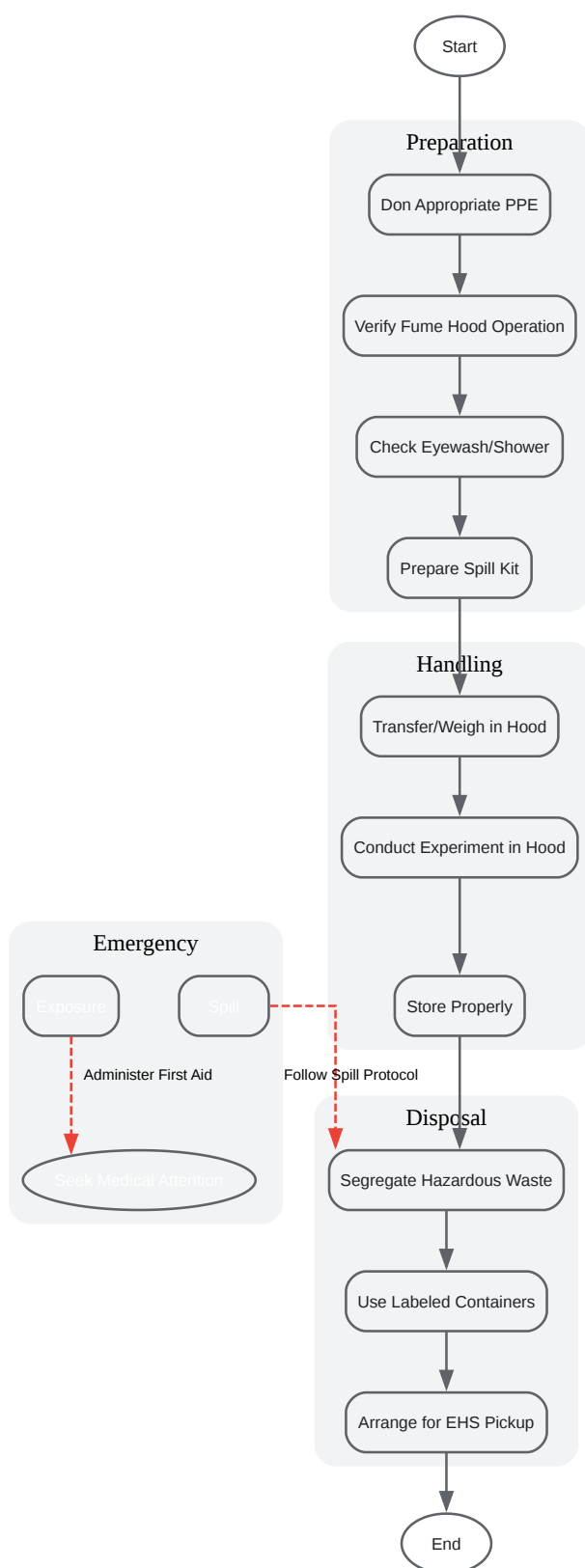
Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Get medical attention immediately.[1][2]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops or persists.[1][2]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[1][2]
Ingestion	Do NOT induce vomiting. Clean mouth with water. Never give anything by mouth to an unconscious person. Get medical attention immediately.[1][2]

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₅ H ₁₀ Br ₂
Molecular Weight	229.94 g/mol
Boiling Point	~184 °C at 760 mmHg[6]
Melting Point	~-28.63 °C (estimate)[6]
Flash Point	~64.3 °C[6]
Density	~1.669 g/cm ³ [6]

Workflow for Safe Handling of 1,2-Dibromopentane



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